

3-Bromopyrrolidine Hydrobromide: Structure, Characterization, and Synthetic Utility

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Bromopyrrolidine hydrobromide

CAS No.: 1262769-75-4

Cat. No.: B582379

[Get Quote](#)

Executive Summary

3-Bromopyrrolidine hydrobromide (CAS: 1262769-75-4 for racemic; specific enantiomers available) is a functionalized pyrrolidine scaffold widely used to introduce the pyrrolidine ring into complex pharmaceutical architectures. Its core value lies in the C3-bromine substituent, which serves as a versatile electrophilic handle for nucleophilic substitution, allowing the rapid generation of 3-substituted pyrrolidines found in calcium channel blockers (e.g., Barnidipine analogs) and muscarinic antagonists (e.g., Darfenacin intermediates). This guide provides a rigorous technical analysis of its synthesis, spectroscopic signature, and handling requirements.

Chemical Identity & Physical Properties[1][2][3][4][5]

The molecule exists as a hydrobromide salt to ensure stability, as the free base is prone to polymerization and degradation.

Property	Data
IUPAC Name	3-Bromopyrrolidine hydrobromide
CAS Number	1262769-75-4 (racemic) 99520-93-1 (S-isomer) 1289584-85-5 (R-isomer)
Molecular Formula	C H BrN[1] · HBr
Molecular Weight	230.93 g/mol
Appearance	White to off-white hygroscopic crystalline powder
Melting Point	135–141 °C (dec.)
Solubility	Soluble in water, DMSO, Methanol; Insoluble in non-polar solvents (Hexane, EtO)
Stability	Hygroscopic; store under inert atmosphere at 2–8 °C. Light sensitive.

Synthesis & Manufacturing Protocols

The synthesis of **3-bromopyrrolidine hydrobromide** typically proceeds via the Appel reaction on N-protected 3-hydroxypyrrolidine. This route is preferred over direct hydrobromination of the alcohol because it proceeds with Walden inversion, allowing for the stereocontrolled synthesis of chiral derivatives (e.g., converting (R)-3-hydroxypyrrolidine to (S)-3-bromopyrrolidine).

Synthetic Pathway (Graphviz Diagram)

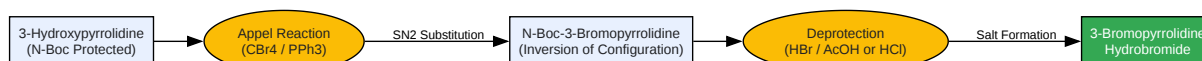


Figure 1: Stereocontrolled synthesis via Appel reaction and subsequent deprotection.

[Click to download full resolution via product page](#)

Detailed Protocol (Step-by-Step)

- Activation & Substitution (Appel Reaction):
 - Reagents: N-Boc-3-hydroxypyrrolidine (1.0 eq), CBr (1.2 eq), PPh (1.5 eq).
 - Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF), anhydrous.
 - Procedure: Dissolve alcohol and CBr in DCM at 0 °C. Add PPh portion-wise to control exotherm. Stir at room temperature for 12–18 hours.
 - Mechanism: Formation of an oxyphosphonium intermediate followed by S_N2 attack by bromide, inverting the stereocenter.
 - Workup: Quench with water, extract with DCM, and purify via silica gel chromatography (Hexane/EtOAc) to isolate N-Boc-3-bromopyrrolidine.
- Deprotection & Salt Formation:
 - Reagents: 4M HBr in Acetic Acid or Dioxane.
 - Procedure: Dissolve the N-Boc intermediate in DCM. Add HBr solution dropwise at 0 °C. Stir for 2–4 hours until TLC indicates consumption of starting material.
 - Isolation: Concentrate in vacuo. Triturate the residue with diethyl ether to precipitate the hydrobromide salt. Filter and dry under vacuum/nitrogen.

Characterization Protocols

Accurate characterization relies heavily on NMR spectroscopy. Note that the chemical shifts differ significantly between the N-Boc intermediate and the final hydrobromide salt due to the removal of the electron-withdrawing carbamate and the formation of the ammonium species.

Nuclear Magnetic Resonance (NMR)[1][3][4][7][8]

¹H NMR (DMSO-d

, 400 MHz)

- N-Boc-3-Bromopyrrolidine (Intermediate):
 - 4.85 (m, 1H, C3-H): The methine proton attached to the bromine is significantly deshielded.
 - 3.70–3.60 (m, 1H) & 3.55–3.30 (m, 3H): Protons at C2 and C5 (alpha to nitrogen).
 - 2.30–2.10 (m, 2H): Protons at C4.
 - 1.35 (s, 9H): Boc tert-butyl group.[2]
- **3-Bromopyrrolidine Hydrobromide** (Product):
 - 9.00–9.50 (br s, 2H): NH
ammonium protons (exchangeable with D
O).
 - 4.90–5.00 (m, 1H, C3-H): Remains deshielded due to bromine.
 - 3.40–3.80 (m, 4H): C2 and C5 protons shift downfield relative to the Boc-protected form due to the positive charge on nitrogen.
 - Note: The Boc singlet at 1.35 ppm must be absent.

¹³C NMR (DMSO-d

, 100 MHz)

- C3-Br: Expected signal at ~45–55 ppm.

- C2/C5 (C-N): Signals typically appear at ~45–50 ppm and ~50–55 ppm.
- C4: Signal at ~30–35 ppm.

Mass Spectrometry (LC-MS)

- Ionization: Electrospray Ionization (ESI+).^[3]
- Observed Mass:

150.0/152.0 [M+H]

(1:1 ratio due to

Br and

Br isotopes).
- Validation: The characteristic 1:1 isotopic pattern is diagnostic for a mono-brominated compound.

Handling, Stability & Safety

- Hygroscopicity: The hydrobromide salt is highly hygroscopic. Exposure to ambient moisture will lead to "gumming" and potential hydrolysis of the C-Br bond over time. Protocol: Weigh quickly in a low-humidity environment or glovebox.
- Thermal Instability: Avoid heating above 50 °C for extended periods during drying, as elimination of HBr to form 3-pyrroline (2,5-dihydro-1H-pyrrole) can occur.
- Storage: Store in amber vials (light sensitive) under Argon/Nitrogen at 2–8 °C.

Applications in Drug Discovery

3-Bromopyrrolidine is a "privileged scaffold" intermediate. It functions primarily as an electrophile, allowing the attachment of the pyrrolidine ring to nucleophilic pharmacophores (phenols, amines, thiols).

Application Workflow (Graphviz Diagram)

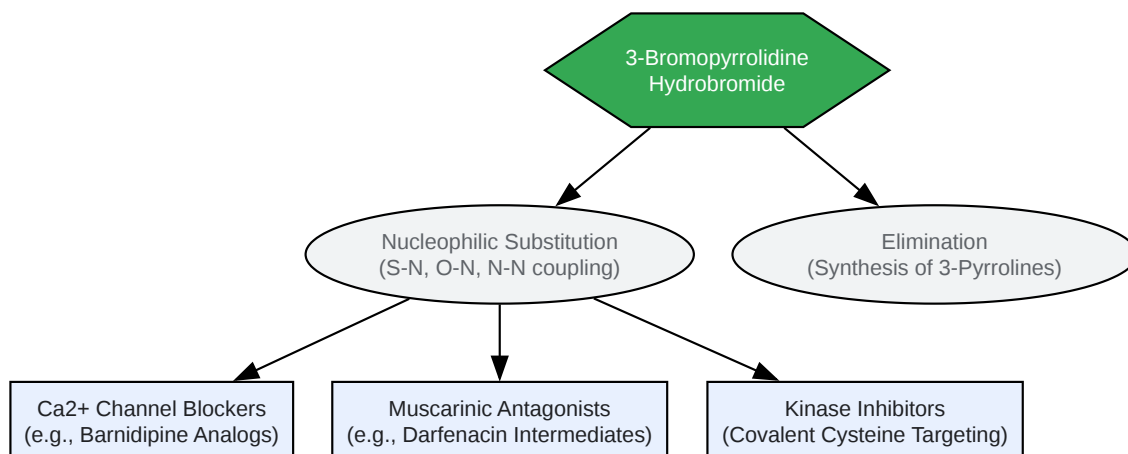


Figure 2: Strategic applications in medicinal chemistry via substitution and elimination pathways.

[Click to download full resolution via product page](#)

Case Study: Barnidipine & Darfenacin

While the commercial synthesis of Barnidipine often employs (S)-1-benzyl-3-pyrrolidinol directly, the 3-bromo analog serves as a critical alternative for creating derivatives where the hydroxyl group's nucleophilicity is insufficient or where inversion of stereochemistry is required during the coupling step. In Darfenacin synthesis, the pyrrolidine ring is a key structural motif responsible for binding to the M3 muscarinic receptor; the 3-bromo derivative allows for the exploration of Structure-Activity Relationships (SAR) by enabling the introduction of novel side chains via displacement reactions.

References

- Sigma-Aldrich. **3-Bromopyrrolidine hydrobromide** Product Specification. [Link](#)
- ChemicalBook. **3-Bromopyrrolidine hydrobromide** CAS 1262769-75-4 Data. [Link](#)
- Appel, R. "Tertiary Phosphine/Tetrachloromethane, a Versatile Reagent for Chlorination, Dehydration, and P-N Linkage." *Angewandte Chemie International Edition*, 1975, 14(12), 801–811. (Foundational method for alcohol-to-halide conversion).
- Cheng, Z.-G., et al. "Synthesis and Characterization of Impurities of Barnidipine Hydrochloride." [4] *Molecules*, 2014, 19, 1346-1357. [Link](#) (Describes pyrrolidine intermediates)

in drug synthesis).

- National Center for Biotechnology Information. PubChem Compound Summary for CID 78701 (3-Bromopropylamine - Analogous spectral data reference). [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 3375-31-3 | Palladium (II) acetate | Palladium | Ambeed.com [ambeed.com]
- 2. N-BOC-3-BROMOPYRROLIDINE | 939793-16-5 [chemicalbook.com]
- 3. pstorage-acis-6854636.s3.amazonaws.com [pstorage-acis-6854636.s3.amazonaws.com]
- 4. semanticscholar.org [semanticscholar.org]
- To cite this document: BenchChem. [3-Bromopyrrolidine Hydrobromide: Structure, Characterization, and Synthetic Utility]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b582379/docs#3-bromopyrrolidine-hydrobromide-structure-characterization-and-synthetic-utility\]](https://www.benchchem.com/product/b582379/docs#3-bromopyrrolidine-hydrobromide-structure-characterization-and-synthetic-utility)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)